

Technical Monograph: Metoprolol-D7 Hydrochloride in Bioanalytical Applications

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Compound of Interest

Compound Name: Metoprolol-D7 Hydrochloride

CAS No.: 1219798-61-4

Cat. No.: B591236

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Executive Summary

Metoprolol-D7 Hydrochloride (CAS: 1219798-61-4) is the stable isotope-labeled analog of the selective

-receptor blocker Metoprolol. Enriched with seven deuterium atoms on the isopropyl amine moiety, it serves as the "Gold Standard" Internal Standard (IS) for quantitative LC-MS/MS bioanalysis. Its primary utility lies in normalizing matrix effects, recovery variances, and ionization suppression during the pharmacokinetic profiling of Metoprolol in biological fluids.

Unlike generic internal standards, the D7 isotopolog provides a mass shift (+7 Da) sufficient to eliminate cross-talk interference from the native analyte's isotopic envelope, ensuring high precision at lower limits of quantification (LLOQ).

Chemical Profile & Physicochemical Properties[1][2] [3][4][5]

Chemical Identity

- IUPAC Name: 1-[4-(2-methoxyethyl)phenoxy]-3-[(propan-2-yl-1,1,1,2,3,3,3-d7)amino]propan-2-ol hydrochloride
- Common Name: Metoprolol-d7 HCl[1][2]
- CAS Number: 1219798-61-4 (HCl salt); 959787-96-3 (Free base)
- Molecular Formula:
- Molecular Weight: 310.87 g/mol (HCl salt)[1]
- Isotopic Purity:

99% Deuterium enrichment

Structural Logic & Fragmentation

The deuterium labeling is strategically located on the isopropyl group. This is critical for Mass Spectrometry (MS) method development because the primary fragmentation pathway of Metoprolol involves the cleavage of the C-N bond or the ether linkage.

Why this matters: The most abundant product ion for Metoprolol is m/z 116, which corresponds to the isopropyl-amino-hydroxypropyl fragment. Because the D7 label is on the isopropyl group, this specific fragment retains the label, shifting the product ion to m/z 123. This allows for "Synchronous Transition" monitoring, where both the precursor and product ions of the IS are distinct from the analyte.

Physicochemical Data Table

Property	Value	Relevance to Protocol
Solubility	Soluble in Methanol, Water, DMSO	Compatible with reversed-phase mobile phases.
pKa	~9.68 (Amine)	Basic; requires high pH for LLE extraction or acidic mobile phase for ionization (ESI+).
LogP	1.88 (Metoprolol base)	Moderate lipophilicity; suitable for C18/C8 retention.
Appearance	White to off-white solid	Visual check for degradation (yellowing).
Storage	-20°C (Desiccated)	Hygroscopic; protect from moisture to prevent hydrolysis.

Bioanalytical Application: LC-MS/MS Methodology

Strategic Rationale

In quantitative bioanalysis, the choice of Metoprolol-D7 over D1 or D3 analogs is driven by Isotopic Interference Avoidance. Native Metoprolol (M+0) has natural isotopes (M+1, M+2, etc.). If an IS has only a +1 or +2 mass shift, the M+2 isotope of a high-concentration sample could contribute signal to the IS channel (Cross-talk), biasing the results. A +7 Da shift places the IS mass well beyond the natural isotopic envelope of the analyte.

Validated Experimental Protocol

Objective: Quantification of Metoprolol in Human Plasma (Range: 1.0 – 500 ng/mL).

Step 1: Reagent Preparation

- Stock Solution (IS): Dissolve 1.0 mg Metoprolol-D7 HCl in 10 mL Methanol (100 µg/mL). Store at -20°C.
- Working Solution (IS): Dilute Stock to 500 ng/mL in 50:50 Methanol:Water.

Step 2: Sample Preparation (Liquid-Liquid Extraction)

Rationale: LLE provides cleaner extracts than Protein Precipitation (PPT), reducing matrix effects.

- Aliquot 200 μ L plasma into a glass tube.
- Add 20 μ L IS Working Solution (500 ng/mL). Vortex 10s.
- Add 100 μ L 0.1 M NaOH (Alkalinizes sample to pH > 10, ensuring Metoprolol is uncharged/neutral for extraction).
- Add 3 mL TBME (tert-Butyl Methyl Ether).
- Vortex for 5 min; Centrifuge at 4000 rpm for 5 min.
- Transfer organic (upper) layer to a clean tube.
- Evaporate to dryness under Nitrogen stream at 40°C.
- Reconstitute residue in 200 μ L Mobile Phase.

Step 3: LC-MS/MS Parameters

- Column: Phenomenex Luna C18 (50 x 2.0 mm, 3 μ m) or equivalent.
- Mobile Phase: Isocratic 30% ACN / 70% Water (containing 0.1% Formic Acid).
 - Note: Formic acid ensures protonation of the secondary amine for ESI+.
- Flow Rate: 0.4 mL/min.
- Ionization: ESI Positive Mode.

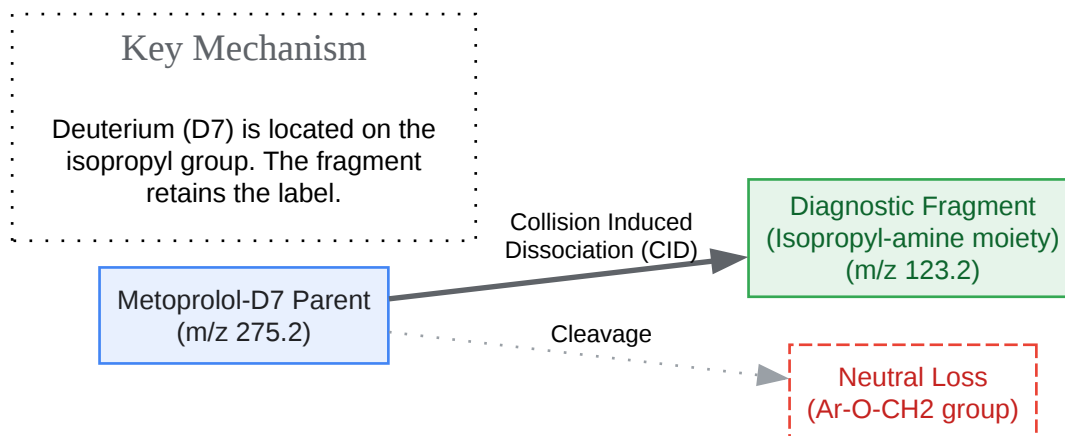
Step 4: MRM Transitions (The Critical Path)

Compound	Precursor Ion (Q1)	Collision	Product Ion (Q3)	Dwell Time
Metoprolol	268.2 [M+H] ⁺	25 eV	116.1	100 ms
Metoprolol-D7	275.2 [M+H] ⁺	25 eV	123.2	100 ms

Visualizations

Chemical Structure & Fragmentation Logic

This diagram illustrates the structure of Metoprolol-D7 and the specific fragmentation cleavage that results in the diagnostic m/z 123.2 ion.

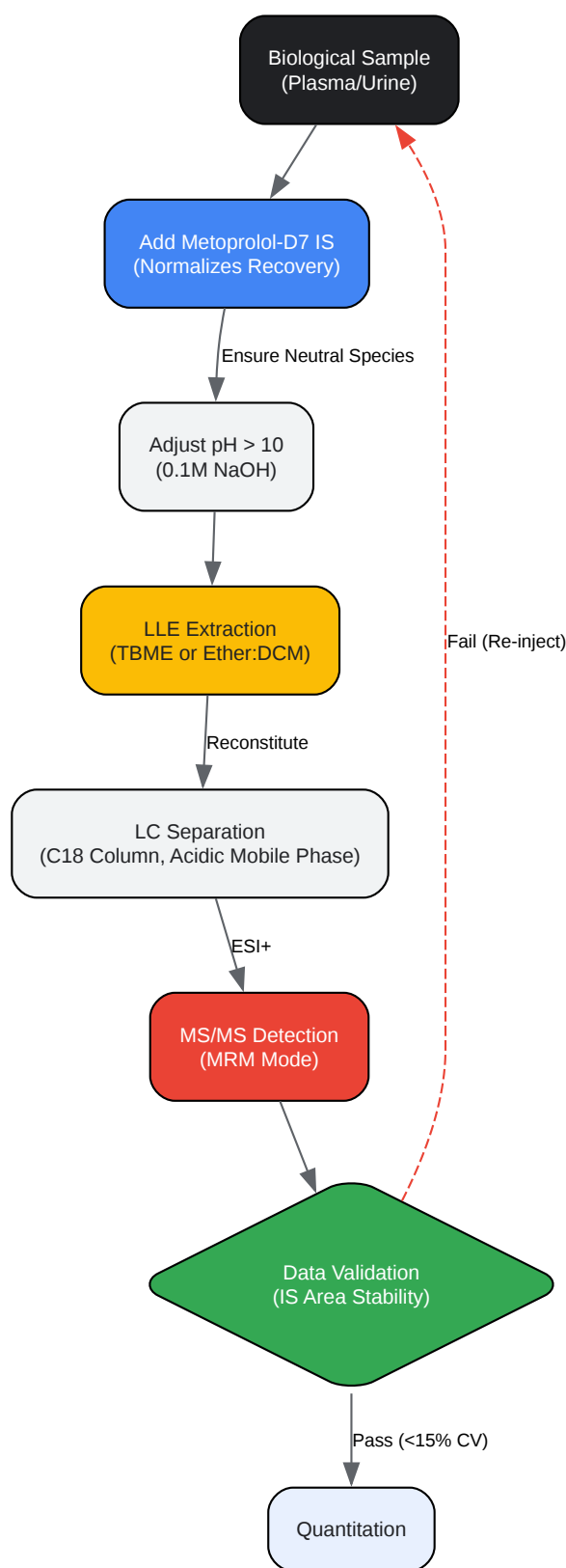


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Figure 1: Fragmentation pathway of Metoprolol-D7 showing retention of the heptadeuterioisopropyl label in the product ion.[3]

Bioanalytical Workflow Decision Tree

A self-validating workflow ensuring data integrity during sample analysis.



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Figure 2: Step-by-step bioanalytical workflow for Metoprolol quantification using D7-IS.

Handling & Safety (SDS Summary)

Although Metoprolol-D7 is used in micro-quantities, standard laboratory safety protocols apply.

- Hazard Classification: GHS08 (Reproductive Toxicity).
- Signal Word: Warning.
- Statement: Suspected of damaging fertility or the unborn child (H361).[4][5]
- Handling: Wear nitrile gloves and safety glasses. Handle powder in a fume hood to avoid inhalation.
- Spill Response: Wipe with methanol-dampened cloth; dispose of as hazardous chemical waste.

References

- PubChem. (2023). **Metoprolol-d7 hydrochloride** | C15H26ClNO3. National Library of Medicine. [[Link](#)]
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